

# Safe handling and storage procedures for 1-Pyrrolidineethanol

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## Compound of Interest

Compound Name: **1-Pyrrolidineethanol**

Cat. No.: **B123674**

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## Application Notes and Protocols for 1-Pyrrolidineethanol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **1-Pyrrolidineethanol** (CAS: 2955-88-6). Adherence to these procedures is crucial to ensure personnel safety and maintain the integrity of the chemical.

## Chemical and Physical Properties

**1-Pyrrolidineethanol** is a colorless to pale yellow liquid.<sup>[1]</sup> It possesses a pyrrolidine ring and an ethanol moiety, making it moderately soluble in water.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **1-Pyrrolidineethanol**

Property	Value	Source
Molecular Formula	C6H13NO	<a href="#">[2]</a>
Molecular Weight	115.17 g/mol	<a href="#">[2]</a>
Boiling Point	187-189°C	<a href="#">[3]</a>
Density	~0.978 g/cm <sup>3</sup> at 20°C	<a href="#">[3]</a>
GHS Classification	Flammable liquid and vapor (Category 3)	<a href="#">[2]</a> <a href="#">[3]</a>

## Hazard Identification and Safety Precautions

GHS Hazard Statements:

- H226: Flammable liquid and vapor[\[2\]](#)

Precautionary Statements: A comprehensive list of precautionary statements includes advisories for prevention, response, storage, and disposal.[\[2\]](#)

Potential Health Effects: While specific toxicological properties for **1-Pyrrolidineethanol** are not thoroughly investigated, similar compounds suggest potential hazards upon inhalation, skin contact, or ingestion.[\[4\]](#)

Incompatible Materials: To prevent adverse reactions, avoid contact with strong acids, strong bases, acid chlorides, reducing agents, and oxidizing agents.[\[5\]](#)

## Personal Protective Equipment (PPE)

The use of appropriate PPE is the final and critical barrier to exposure.

Table 2: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles and a face shield (8-inch minimum).[4]	Protects against splashes and vapors.[6]
Hand Protection	Handle with gloves inspected prior to use. Use proper glove removal technique. Dispose of contaminated gloves after use. [4]	Prevents skin contact. Thicker gloves generally offer better protection.[6]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.	Provides a barrier against accidental spills.
Respiratory Protection	Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges if engineering controls are insufficient.[4]	Protects against inhalation of vapors or mists.

## Experimental Protocols

### Protocol 1: General Handling Procedures

- Preparation:

- Ensure a well-ventilated work area, such as a chemical fume hood.
- Assemble all necessary PPE as outlined in Table 2.
- Have an emergency eye wash station and safety shower readily accessible.

- Handling:

- Avoid contact with skin and eyes.[4]
- Avoid inhalation of vapor or mist.[4]

- Keep away from open flames, hot surfaces, and sources of ignition. No smoking.[4][5]
- Take measures to prevent the buildup of electrostatic charge.[4]
- Post-Handling:
  - Wash hands thoroughly after handling, before breaks, and at the end of the workday.[4]
  - Clean the work area and any contaminated equipment.

## Protocol 2: Storage Procedures

- Container Management:
  - Keep the container tightly closed in a dry and well-ventilated place.[4]
  - Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[4]
- Storage Conditions:
  - Store in a cool place.[4]
  - Store locked up.[5]
- Segregation:
  - Store away from incompatible materials as listed in the Hazard Identification section.[5]

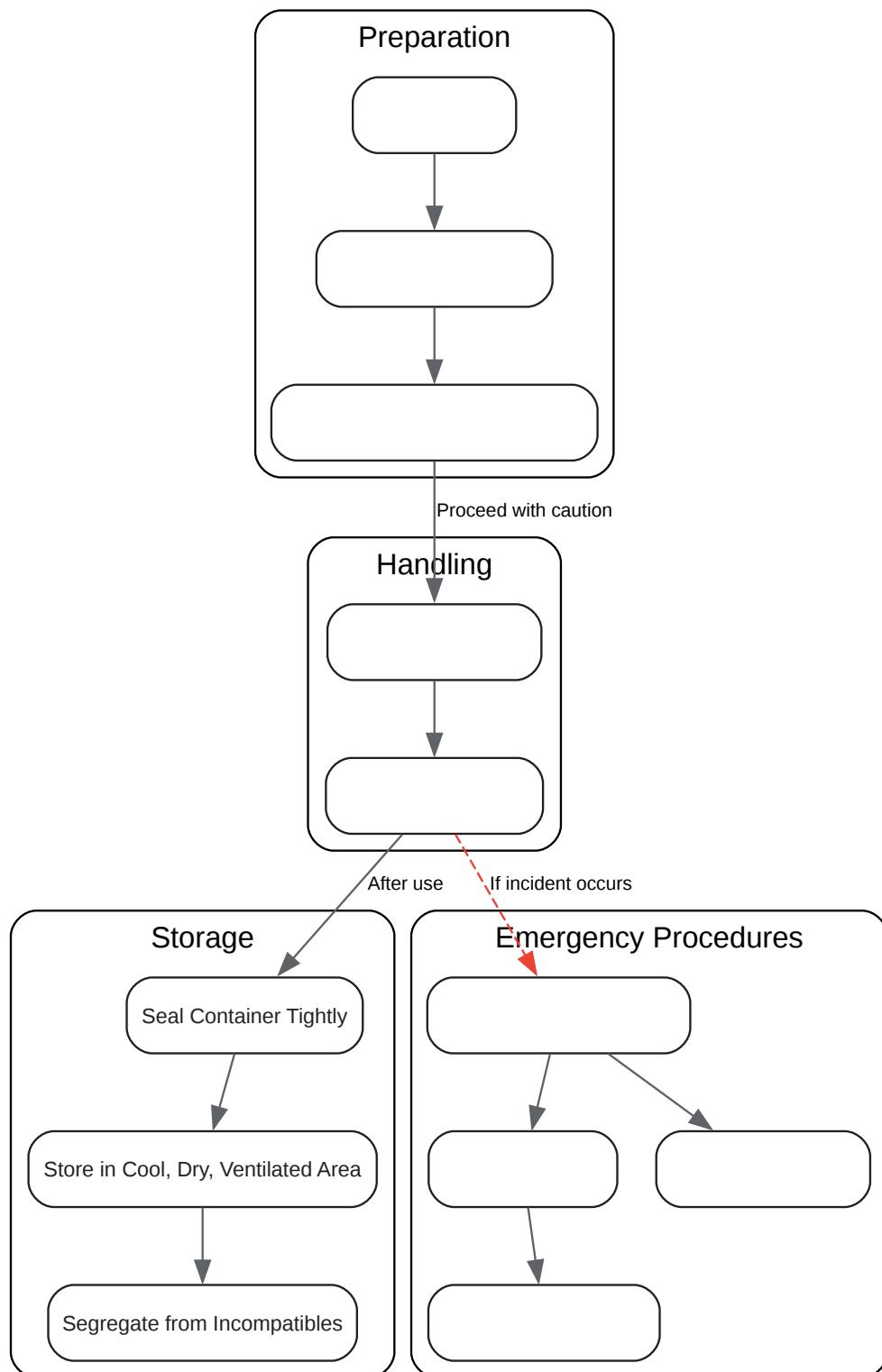
## Protocol 3: Spill and Emergency Procedures

- Immediate Actions:
  - Evacuate personnel from the immediate spill area.
  - Remove all sources of ignition.[4]
  - Ensure adequate ventilation.[4]
- Containment and Cleanup:

- Wear appropriate PPE.[[4](#)]
- Contain the spillage. Prevent it from entering drains.[[4](#)]
- Collect the spill with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place it in a suitable, closed container for disposal. [[4](#)]
- First Aid:
  - If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[[4](#)]
  - In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[[4](#)]
  - In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[[4](#)]
  - If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[[4](#)]

## Diagrams

## Workflow for Safe Handling and Storage of 1-Pyrrolidineethanol

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Caption: Safe handling and storage workflow for **1-Pyrrolidineethanol**.

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